

# Maltose Monohydrate-d14: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Maltose monohydrate-d14

Cat. No.: B12408518

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This technical guide provides an in-depth overview of **Maltose Monohydrate-d14**, a deuterated form of maltose monohydrate, for researchers, scientists, and professionals in drug development. This document outlines its chemical structure, molecular weight, and potential applications, presenting data in a clear, accessible format.

## Core Data Summary

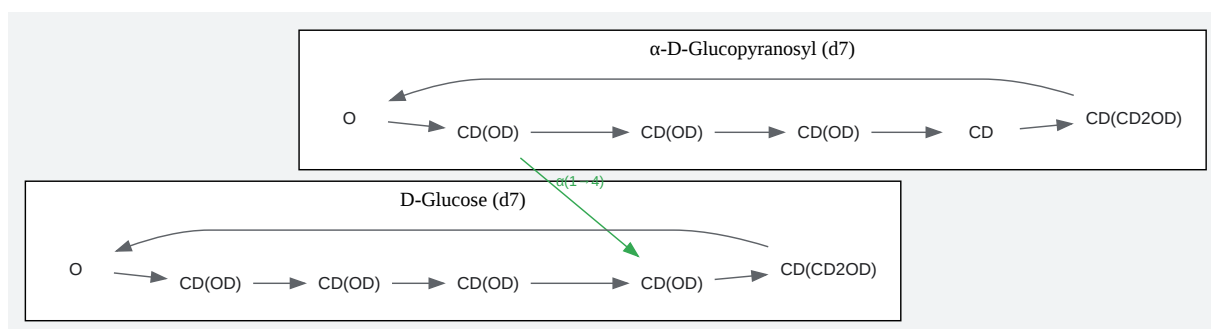
Quantitative information for **Maltose Monohydrate-d14** is summarized in the table below, offering a direct comparison with its non-labeled counterpart.

Property	Maltose Monohydrate-d14	Maltose Monohydrate
Molecular Formula	C <sub>12</sub> H <sub>10</sub> D <sub>14</sub> O <sub>12</sub>	C <sub>12</sub> H <sub>24</sub> O <sub>12</sub>
Molecular Weight	374.40 g/mol <a href="#">[1]</a> <a href="#">[2]</a>	360.31 g/mol <a href="#">[3]</a> <a href="#">[4]</a>
Alternate Name	4-O-α-D-[UL-d14]Glucopyranosyl-D-[UL-d14]glucose <a href="#">[1]</a>	4-O-α-D-Glucopyranosyl-D-glucose <a href="#">[5]</a>

## Structural and Chemical Information

**Maltose monohydrate-d14** is a stable isotope-labeled version of maltose monohydrate, where 14 non-exchangeable hydrogen atoms have been replaced by deuterium.[6] This uniform labeling makes it a valuable tool in various research applications. Maltose itself is a disaccharide composed of two  $\alpha$ -D-glucose units linked by an  $\alpha$ -1,4 glycosidic bond.[5] The monohydrate form indicates the presence of one molecule of water per molecule of maltose.

## Chemical Structure of Maltose-d14



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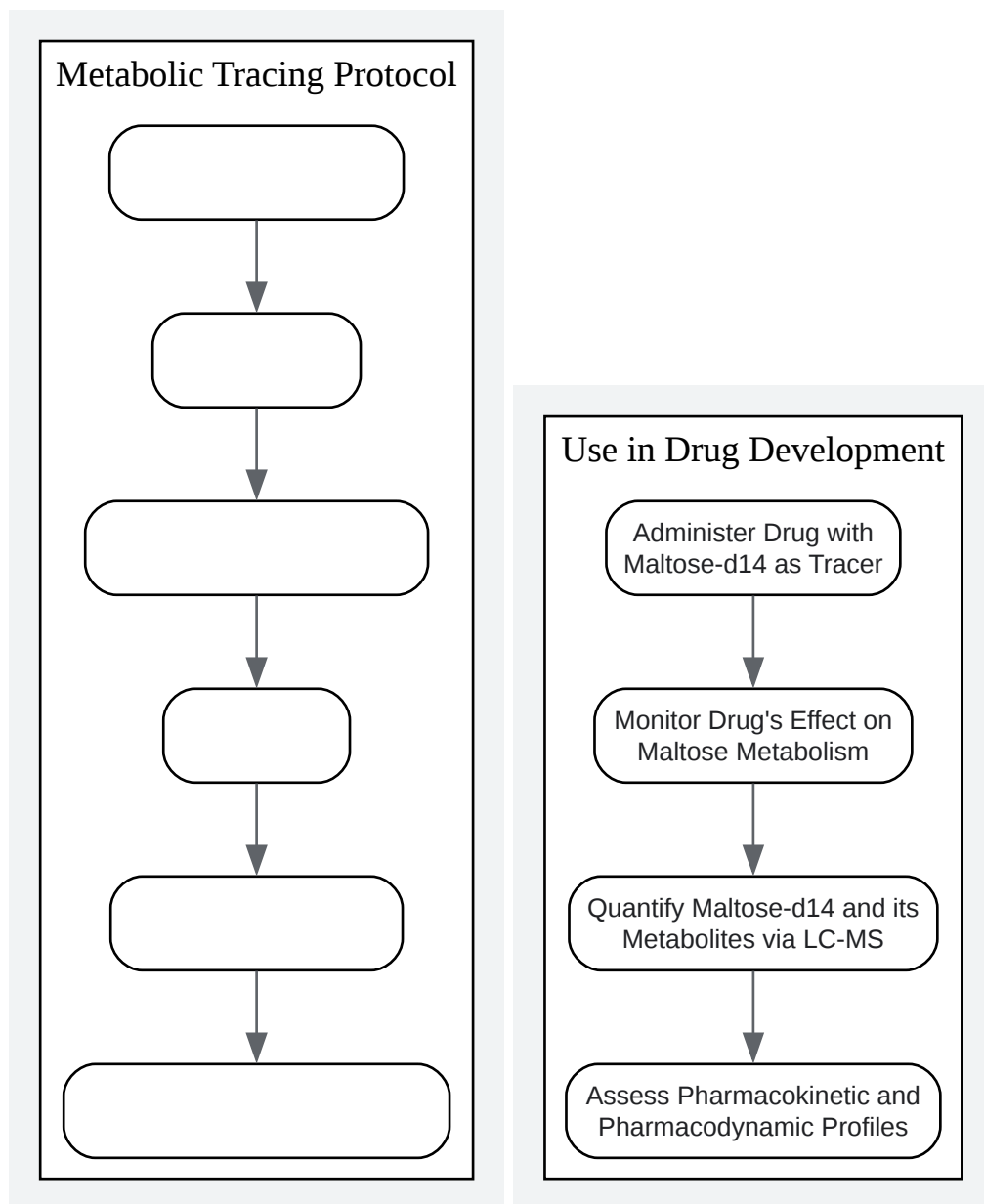
Caption: Chemical structure of Maltose-d14.

## Experimental Applications and Protocols

Stable isotope-labeled compounds like **Maltose monohydrate-d14** are primarily used as tracers in research.[6] The deuterium labeling allows for the differentiation and quantification of molecules in complex biological systems.

## Potential Experimental Workflows

Below are logical workflows illustrating the use of **Maltose Monohydrate-d14** in research.



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## References

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- 3. D-Maltose monohydrate | C<sub>12</sub>H<sub>24</sub>O<sub>12</sub> | CID 44134793 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. D-(+)-Maltose monohydrate | C<sub>12</sub>H<sub>24</sub>O<sub>12</sub> | CID 23615261 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. byjus.com [byjus.com]
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